

3-Vinylpyridine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: **3-Vinylpyridine**

Cat. No.: **B015099**

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An In-depth Examination of the Chemical Properties, Synthesis, and Applications of **3-Vinylpyridine**

Introduction

3-Vinylpyridine, also known as 3-ethenylpyridine, is a heterocyclic aromatic compound that serves as a versatile building block in organic synthesis and polymer chemistry.^[1] Its unique structure, featuring both a pyridine ring and a vinyl group, imparts a range of chemical functionalities that are of significant interest to researchers, scientists, and professionals in drug development. This guide provides a comprehensive overview of **3-vinylpyridine**, including its fundamental properties, detailed experimental protocols for its polymerization, and its relevance in medicinal chemistry.

Core Properties and Molecular Structure

3-Vinylpyridine is a colorless to pale yellow liquid with a pungent odor.^[1] The presence of the basic nitrogen atom in the pyridine ring and the reactive vinyl group allows it to participate in a variety of chemical reactions, most notably polymerization and the synthesis of complex organic molecules.

CAS Number: 1121-55-7^{[2][3][4][5][6]}

Molecular Formula: C₇H₇N^{[3][5][6][7][8][9]}

Molecular Weight: 105.14 g/mol [\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Molecular Structure:

Caption: Molecular structure of **3-Vinylpyridine**.

Quantitative Data

A summary of the key quantitative properties of **3-vinylpyridine** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Physical Properties		
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	82 °C at 32 mmHg	[8] [10]
Density	0.968 g/cm ³	[7]
Refractive Index	1.55	[7]
Flash Point	51 °C	[10]
Water Solubility	Limited	[1]
Chemical Properties		
pKa	4.86 ± 0.10 (Predicted)	[1]
XLogP3	1.4	[5]
Safety Data		
Hazard Statements	H226, H301, H310, H314, H317, H335, H411	[4] [11]

Experimental Protocols

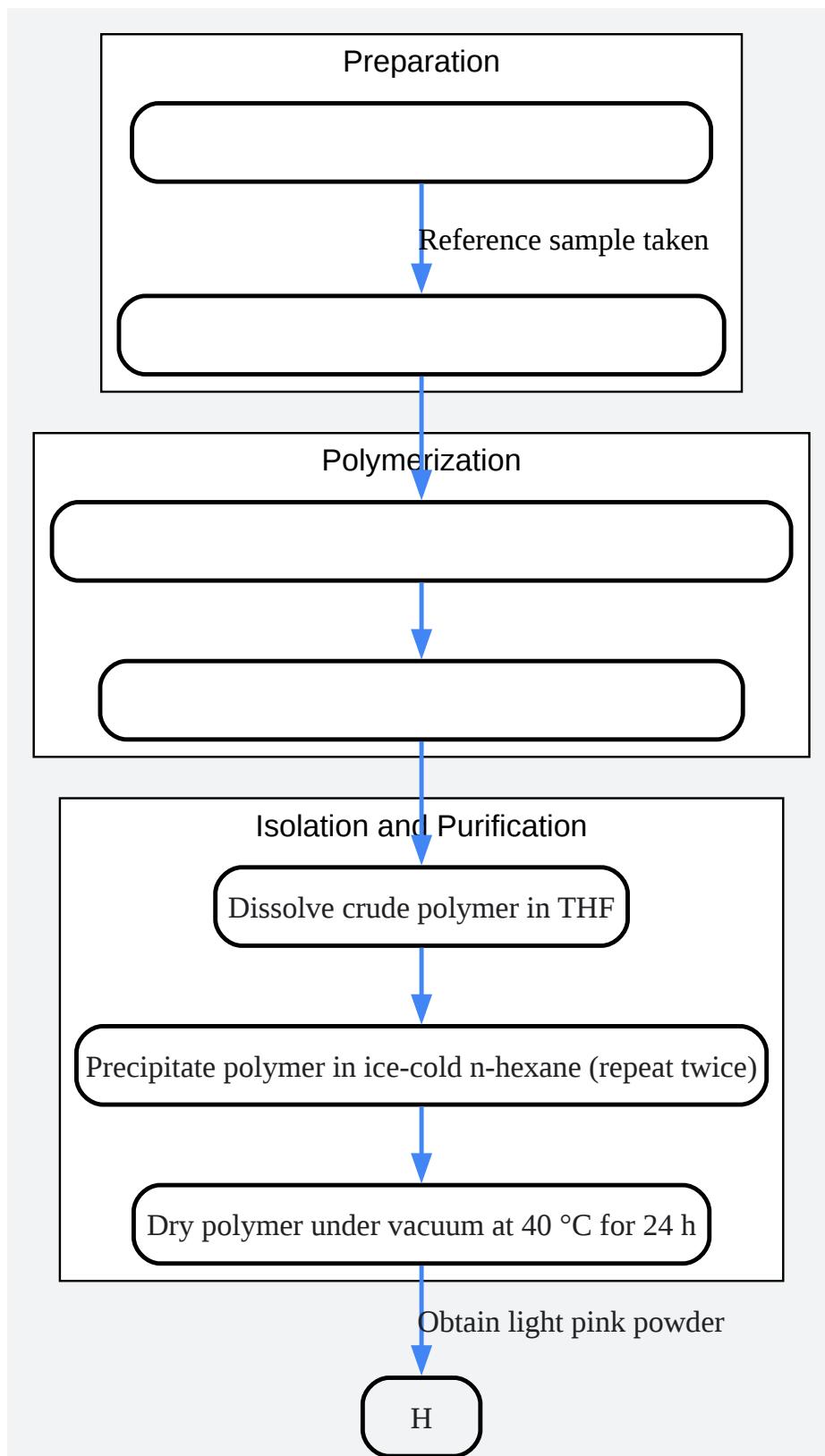
The vinyl group of **3-vinylpyridine** makes it a valuable monomer for polymerization. Various techniques can be employed to produce poly(**3-vinylpyridine**), each with its own advantages.

Below are detailed methodologies for some key polymerization processes.

Reversible Addition-Fragmentation Chain-Transfer (RAFT) Polymerization

RAFT polymerization is a controlled radical polymerization technique that allows for the synthesis of polymers with well-defined molecular weights and low dispersity.

Workflow for RAFT Polymerization of **3-Vinylpyridine**:



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Caption: Workflow for RAFT polymerization of **3-Vinylpyridine**.

Detailed Methodology:[4]

- Preparation: In a suitable reaction vessel, dissolve 2-Cyano-2-propyl benzodithioate (CPBD) (1.0 eq) and azobisisobutyronitrile (AIBN) (0.05 eq) in **3-vinylpyridine** (188 eq). Take a sample for ¹H-NMR analysis to serve as a reference. The solution is then degassed by purging with nitrogen for 15 minutes at 0 °C.[4]
- Polymerization: The bulk polymerization is conducted in a thermoshaker at 80 °C for 4 hours. The reaction is subsequently quenched by cooling in an ice bath and exposing it to air.[4]
- Isolation and Purification: The crude polymer is dissolved in tetrahydrofuran (THF) and then precipitated in ice-cold n-hexane. This precipitation step is repeated twice to ensure the removal of unreacted monomer and initiator. The resulting polymer is dried under vacuum at 40 °C for 24 hours to yield a light pink powder.[4]

Anionic Polymerization

Anionic polymerization is another powerful technique for producing well-defined polymers. It is particularly sensitive to impurities and requires stringent anhydrous and anaerobic conditions.

General Procedure for Anionic Polymerization of Vinylpyridines:[2][12]

- Purification of Monomer: **3-Vinylpyridine** must be rigorously purified before polymerization. This typically involves stirring over calcium hydride for 24 hours, followed by degassing and multiple flash distillations over freshly sublimed sodium.[2]
- Initiation: The polymerization is initiated by adding a suitable initiator, such as butyllithium, to the purified monomer in an appropriate solvent (e.g., tetrahydrofuran) at low temperatures (typically below -60 °C) to prevent side reactions.[12]
- Propagation: The polymerization proceeds via the attack of the anionic chain end on monomer molecules. The reaction is typically very fast.
- Termination: The "living" polymer chains can be terminated by the addition of a proton source, such as methanol, or functionalized by reacting with other electrophiles.

Relevance in Drug Development and Biological Systems

The pyridine ring is a common scaffold in many FDA-approved drugs and natural products, exhibiting a wide range of biological activities.^{[13][14]} Derivatives of pyridine have been shown to possess antituberculosis, antitumor, antiviral, and anti-inflammatory properties, among others.^[13]

While **3-vinylpyridine** itself is not typically used directly as a therapeutic agent, it serves as a valuable precursor for the synthesis of more complex molecules with potential pharmacological activity. For instance, the vinyl group can be modified through various chemical reactions to introduce different functional groups, leading to a library of pyridine derivatives for biological screening.^[15]

Furthermore, **3-vinylpyridine** is a known metabolite of nicotine and is found in tobacco smoke, making it relevant for studies on the metabolism and biological effects of tobacco-related compounds.^[6] Poly(vinylpyridine) and its quaternized derivatives have also been investigated for their antiviral and antibacterial properties.

Conclusion

3-Vinylpyridine is a versatile chemical compound with significant applications in both materials science and medicinal chemistry. Its ability to undergo controlled polymerization makes it a valuable monomer for the synthesis of advanced polymer architectures. For drug development professionals, its pyridine core offers a starting point for the design and synthesis of novel bioactive molecules. A thorough understanding of its properties and reactivity is crucial for harnessing its full potential in these fields.

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